

# An In-depth Technical Guide to Acetylmalononitrile (CAS 1187-11-7)

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## Compound of Interest

Compound Name: **Acetylmalononitrile**

Cat. No.: **B072418**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acetylmalononitrile**, with the CAS number 1187-11-7, is a dinitrile derivative of acetylacetone. Its chemical structure incorporates both a ketone and two nitrile functional groups, making it a versatile building block in organic synthesis. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety considerations, tailored for professionals in research and drug development.

## Chemical and Physical Properties

**Acetylmalononitrile** is a beige crystalline powder.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	1187-11-7	
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O	
Molecular Weight	108.10 g/mol	
Melting Point	138-141 °C	
Boiling Point	152.7 °C at 760 mmHg (Predicted)	
Density	1.133 g/cm <sup>3</sup> (Predicted)	
Appearance	Beige crystalline powder	<a href="#">[1]</a>
SMILES	CC(=O)C(C#N)C#N	
InChI	1S/C5H4N2O/c1-4(8)5(2-6)3-7/h5H,1H3	
InChI Key	FGRLXMMNNTHBYKL-UHFFFAOYSA-N	

## Synthesis

A plausible laboratory-scale synthesis of **acetylmalononitrile** involves the acylation of malononitrile with a suitable acylating agent, such as acetic anhydride or acetyl chloride. A generalized experimental protocol is described below.

## Experimental Protocol: Synthesis of Acetylmalononitrile

Materials:

- Malononitrile
- Acetic anhydride
- Pyridine (as a catalyst)
- Diethyl ether

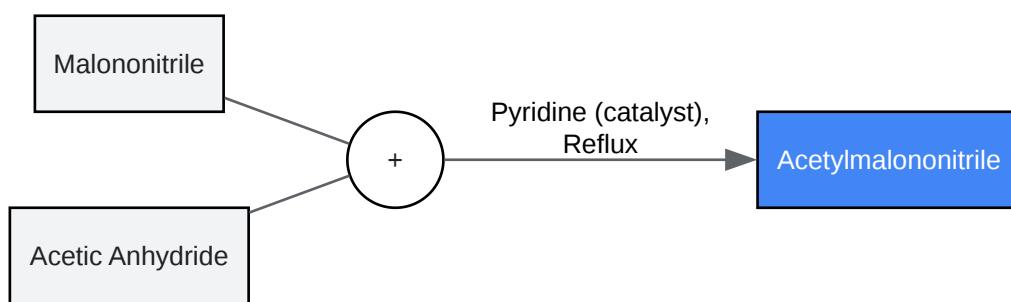
- Hydrochloric acid (dilute)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

**Procedure:**

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve malononitrile in an excess of acetic anhydride.
- Slowly add a catalytic amount of pyridine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into a beaker of ice water to quench the excess acetic anhydride.
- Extract the aqueous mixture with diethyl ether multiple times.
- Combine the organic extracts and wash successively with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **acetylmalononitrile**.

Visualization of the Synthesis Pathway:



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Caption: Synthesis of **Acetylmalononitrile** from Malononitrile and Acetic Anhydride.

## Reactivity and Applications

**Acetylmalononitrile** is a valuable intermediate in organic synthesis, primarily due to the reactivity of its active methylene group and the presence of the nitrile and ketone functionalities.

## Knoevenagel Condensation

The active methylene group in **acetylmalononitrile** readily participates in Knoevenagel condensation reactions with aldehydes and ketones. This reaction is a powerful tool for carbon-carbon bond formation and is widely used in the synthesis of various substituted alkenes.

General Experimental Protocol for Knoevenagel Condensation:

Materials:

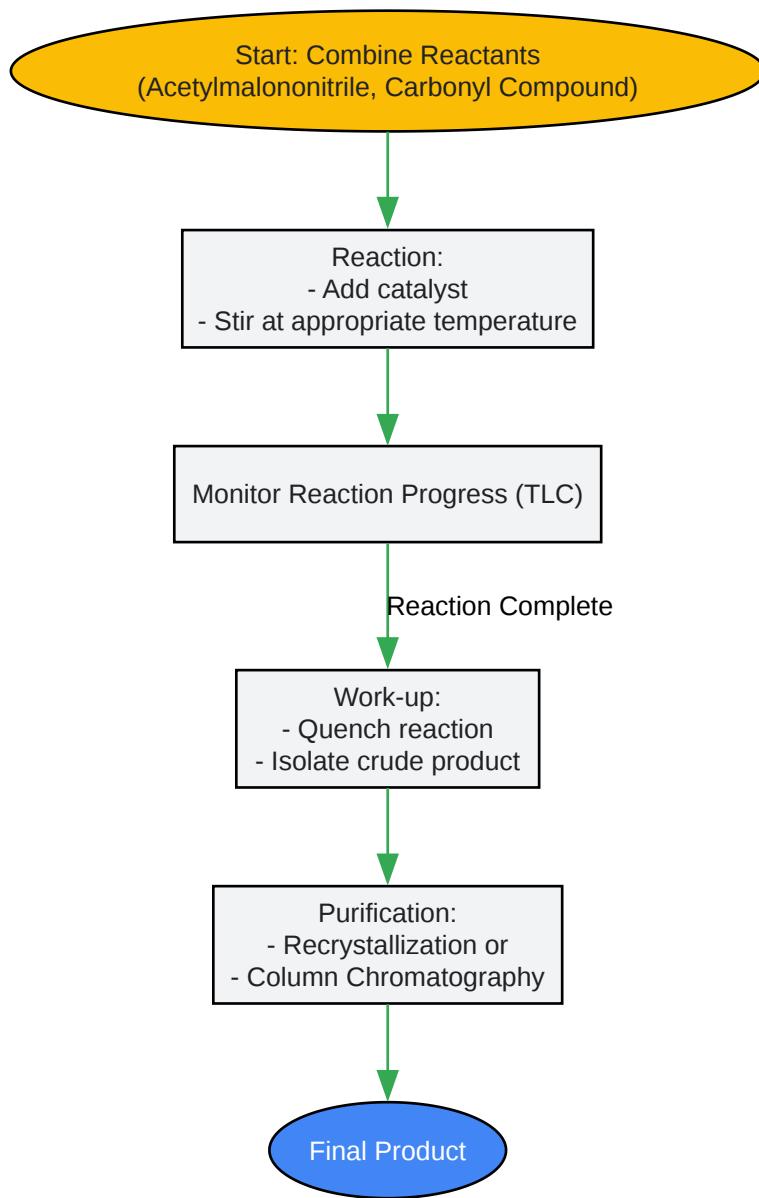
- **Acetylmalononitrile**
- Aldehyde or Ketone

- Base catalyst (e.g., piperidine, pyridine, or a solid-supported base)
- Solvent (e.g., ethanol, toluene, or solvent-free conditions)
- Reaction vessel
- Stirring apparatus
- Heating apparatus (if required)

**Procedure:**

- To a reaction vessel, add equimolar amounts of **acetylmalononitrile** and the carbonyl compound.
- Add a suitable solvent and a catalytic amount of the base.
- Stir the reaction mixture at room temperature or with heating, depending on the reactivity of the substrates.
- Monitor the reaction progress by TLC.
- Upon completion, the product can be isolated by filtration if it precipitates, or by extraction after quenching the reaction with a suitable reagent.
- Purify the product by recrystallization or column chromatography.

**Visualization of a Knoevenagel Condensation Workflow:**



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Caption: General workflow for a Knoevenagel condensation reaction.

## Spectroscopic Data

While specific, experimentally-derived spectra for **acetylmalononitrile** are not readily available in public databases, the expected spectral characteristics can be predicted based on its structure.

### <sup>1</sup>H NMR Spectroscopy

- $\text{CH}_3$  (acetyl group): A singlet is expected in the region of  $\delta$  2.0-2.5 ppm.
- $\text{CH}$  (methine proton): A singlet is expected for the proton on the carbon between the two nitrile groups and the acetyl group. Its chemical shift would be influenced by the electron-withdrawing nature of the adjacent groups.

## <sup>13</sup>C NMR Spectroscopy

- $\text{C=O}$  (ketone): A signal is expected in the downfield region, typically around  $\delta$  190-200 ppm.
- $\text{CN}$  (nitrile): Signals for the nitrile carbons are expected around  $\delta$  110-120 ppm.
- $\text{CH}_3$  (acetyl group): A signal for the methyl carbon is expected in the upfield region, around  $\delta$  20-30 ppm.
- $\text{CH}$  (methine carbon): A signal for the methine carbon will be present, with its chemical shift influenced by the attached functional groups.

## Infrared (IR) Spectroscopy

An FT-IR spectrum of **acetylmalononitrile** is available in the "Aldrich FT-IR Collection Edition II".<sup>[2]</sup> Key characteristic absorption bands are expected for the following functional groups:

- $\text{C}\equiv\text{N}$  (nitrile): A sharp, medium-intensity absorption band around  $2250 \text{ cm}^{-1}$ .
- $\text{C=O}$  (ketone): A strong, sharp absorption band in the region of  $1700\text{-}1725 \text{ cm}^{-1}$ .
- $\text{C-H}$  (alkane): Stretching and bending vibrations in their characteristic regions.

## Mass Spectrometry

The mass spectrum of **acetylmalononitrile** would show a molecular ion peak ( $\text{M}^+$ ) at  $\text{m/z} = 108$ . Key fragmentation patterns would likely involve the loss of the acetyl group ( $\text{CH}_3\text{CO}$ ,  $\text{m/z} = 43$ ) and subsequent fragmentations of the remaining dinitrile structure.

## Safety and Handling

**Acetylmalononitrile** is classified as an acute toxicant and an irritant. It is harmful if swallowed or in contact with skin, and causes skin and eye irritation. It may also cause respiratory

irritation.

#### Hazard and Precautionary Statements:

Category	Statement	Reference
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P302 + P352: IF ON SKIN: Wash with plenty of water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

#### Personal Protective Equipment (PPE):

When handling **acetylmalononitrile**, it is essential to use appropriate personal protective equipment, including:

- Eye Protection: Safety glasses or goggles.

- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust mask (type N95 or equivalent) is recommended, especially when handling the powder.
- Skin and Body Protection: A lab coat and appropriate footwear.

**Storage:**

Store in a tightly closed container in a dry and well-ventilated place.[\[3\]](#)

**First Aid Measures:**

- If Swallowed: Call a poison center or doctor immediately.[\[4\]](#)
- If on Skin: Wash with plenty of soap and water.[\[4\]](#)
- If Inhaled: Move the person into fresh air.[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[5\]](#)

Always consult the full Safety Data Sheet (SDS) before handling this chemical.[\[3\]](#)[\[4\]](#)

## Conclusion

**Acetylmalononitrile** is a reactive and versatile chemical intermediate with significant potential in organic synthesis, particularly for the construction of complex molecules through reactions like the Knoevenagel condensation. A thorough understanding of its properties, synthesis, and handling precautions is crucial for its safe and effective use in research and development. This guide provides a foundational resource for professionals working with this compound.

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